

# Navigating the Safe Handling of 1-Buten-1-ol: A Comprehensive Guide

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## Compound of Interest

Compound Name: 1-Buten-1-ol

Cat. No.: B13825993

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For researchers, scientists, and professionals in drug development, the safe handling of chemicals is paramount. This guide provides essential safety and logistical information for **1-Buten-1-ol**, focusing on personal protective equipment (PPE), operational protocols, and disposal plans. While a specific Safety Data Sheet (SDS) for **1-Buten-1-ol** (CAS No. 56640-69-8) is not readily available in public databases, this document compiles information based on its chemical properties and data from its close isomer, 3-Buten-1-ol (CAS No. 627-27-0), to ensure the highest safety standards.

## Immediate Safety and Hazard Information

**1-Buten-1-ol** is a flammable liquid and requires careful handling to prevent ignition. Based on data for its isomer, 3-Buten-1-ol, it is also expected to cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Adherence to proper safety protocols is crucial to mitigate these risks.

Key Hazard Statements for 3-Buten-1-ol (to be considered for **1-Buten-1-ol**):

- H226: Flammable liquid and vapor.<sup>[1]</sup>
- H315: Causes skin irritation.<sup>[1]</sup>
- H319: Causes serious eye irritation.<sup>[1]</sup>
- H335: May cause respiratory irritation.<sup>[1]</sup>

## Personal Protective Equipment (PPE) and Exposure Data

The following table summarizes the recommended personal protective equipment and available quantitative data for handling butenol isomers. This information is critical for minimizing exposure and ensuring personal safety.

Data Point	Recommendation/Value
Eye Protection	Chemical safety goggles or face shield.
Hand Protection	Neoprene or nitrile rubber gloves.
Skin and Body Protection	Lab coat, closed-toe shoes, and appropriate chemical-resistant clothing.
Respiratory Protection	Use in a well-ventilated area or with a NIOSH-certified organic vapor respirator.
Flash Point (3-Buten-1-ol)	33 °C (91.4 °F) - closed cup[1]
Boiling Point (3-Buten-1-ol)	112-114 °C[1]
Density (3-Buten-1-ol)	0.838 g/mL at 25 °C[1]

## Experimental Protocols: Safe Handling and Disposal

### Handling Protocol:

- **Ventilation:** Always handle **1-Buten-1-ol** in a well-ventilated area, preferably within a certified chemical fume hood.
- **Ignition Sources:** Eliminate all potential ignition sources, such as open flames, sparks, and hot surfaces. Use spark-proof tools and explosion-proof equipment.[2]
- **Personal Protective Equipment:** Before handling, don the appropriate PPE as detailed in the table above.

- Grounding: Ground and bond containers when transferring the material to prevent static discharge.[\[2\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[2\]](#)

#### Storage Protocol:

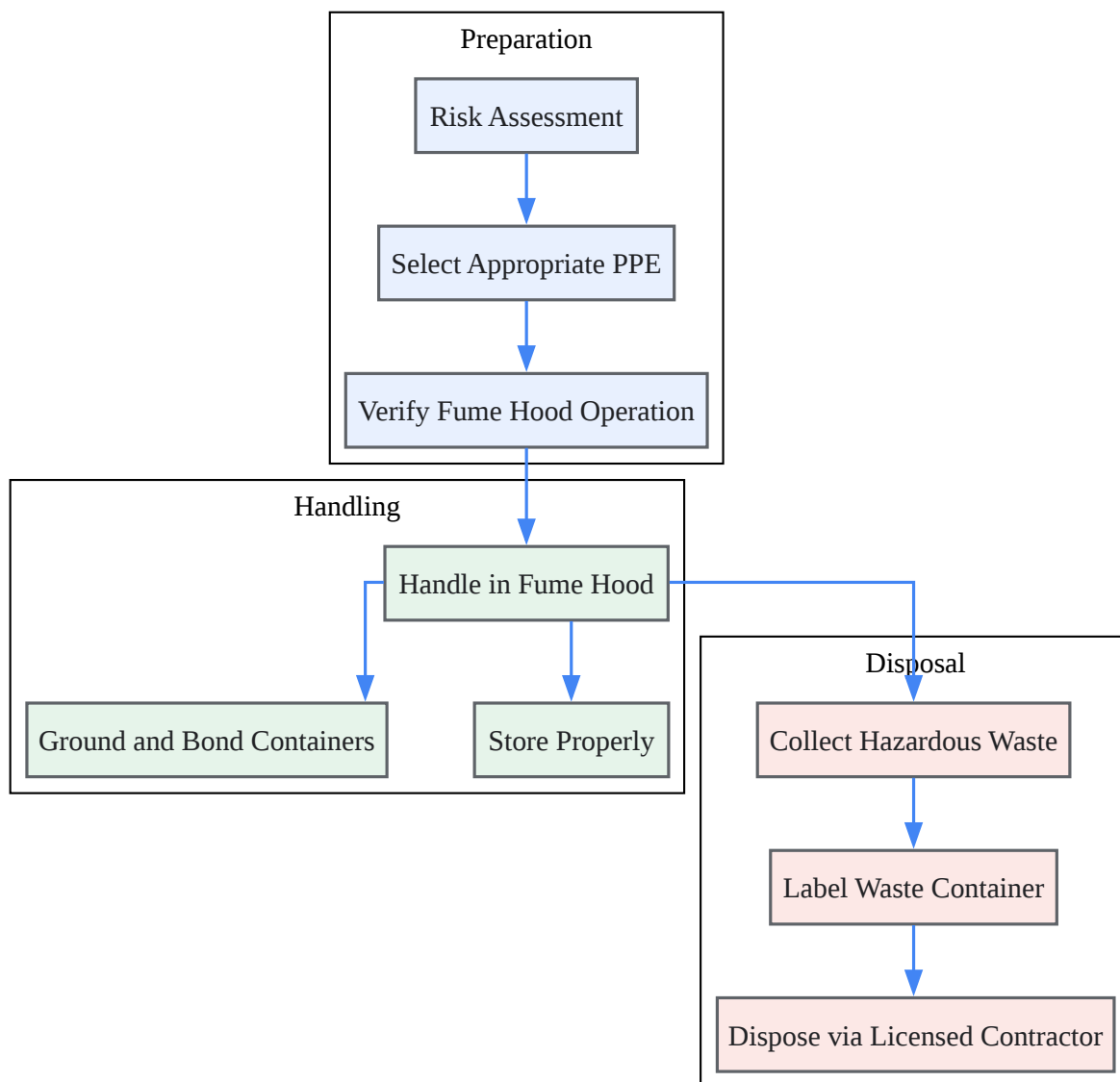
- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[\[3\]](#)
- Temperature: Store at the recommended storage temperature to minimize vaporization.

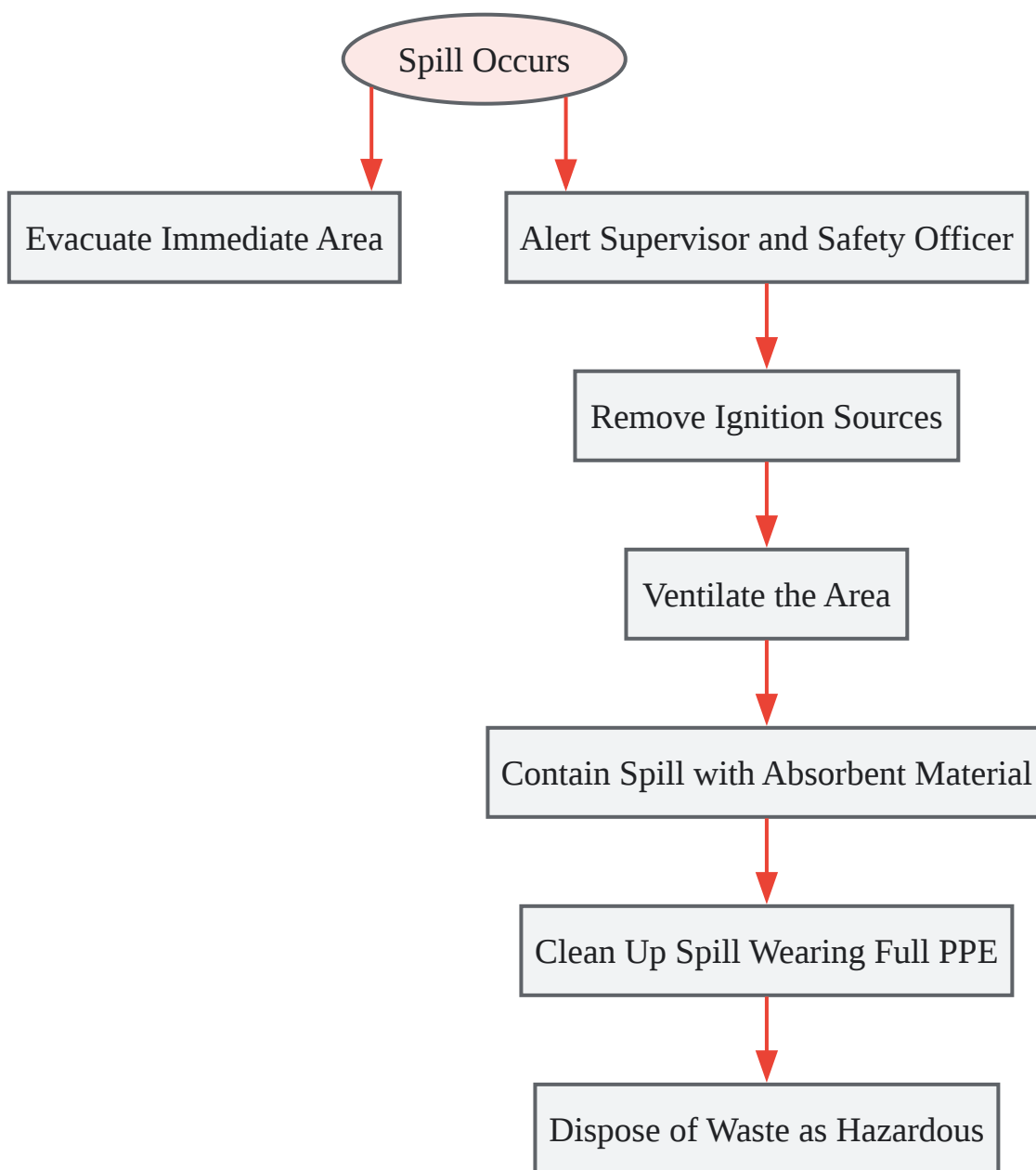
#### Disposal Plan:

- Waste Classification: **1-Buten-1-ol** waste is considered hazardous. Do not dispose of it down the drain or in regular trash.[\[2\]](#)
- Liquid Waste: Collect liquid waste in a designated, properly labeled, and sealed container.
- Solid Waste: Contaminated materials such as gloves and absorbent pads should be collected in a separate, labeled hazardous waste container.
- Disposal Method: Dispose of all waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations. Incineration is often the preferred method for flammable organic compounds.[\[2\]](#)

## Visualizing Safe Practices

To further clarify the procedural steps for handling **1-Buten-1-ol**, the following diagrams illustrate the recommended workflow for safe handling and emergency spill response.





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